

Technical Whitepaper & Safety Data Sheet (SDS) Guide: (±)-Etodolac-d3 (Research Grade)

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Compound of Interest

Compound Name: (±)-Etodolac-d3(1-ethyl-2,2,2-d3)

CAS No.: 1276197-46-6

Cat. No.: B602640

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Prepared by: Senior Application Scientist Target Audience: Analytical Chemists, Pharmacokineticists, and Drug Development Professionals

Executive Summary

In the rigorous environment of bioanalytical chemistry and pharmacokinetic (PK) profiling, the precision of liquid chromatography-tandem mass spectrometry (LC-MS/MS) is frequently challenged by matrix effects and ion suppression. (±)-Etodolac-d3 serves as the definitive internal standard (IS) for the quantification of etodolac, a selective cyclooxygenase-2 (COX-2) inhibitor[3]. This whitepaper synthesizes the core safety data, physicochemical properties, and advanced, self-validating laboratory workflows required for handling and utilizing (±)-Etodolac-d3 in high-throughput research.

Part 1: Physicochemical Properties & Chemical Identity

(±)-Etodolac-d3 (CAS: 1276197-46-6) is the stable, deuterium-labeled analog of racemic etodolac [1, 4]. The incorporation of three deuterium atoms on the ethyl group provides a

precise +3 Da mass shift.

Expertise & Causality Insight: Why a +3 Da shift? In mass spectrometry, a +3 Da shift is the bioanalytical "sweet spot." It is large enough to prevent isotopic cross-talk from the naturally occurring heavy isotopes (e.g.,

C,

O) of the unlabeled drug. Simultaneously, it is small enough to minimize the Deuterium Kinetic Isotope Effect (DKIE). Heavy deuteration (e.g., -d8 or -d10) often alters the molecule's lipophilicity, causing the IS to chromatographically separate from the target analyte. By using a -d3 analog, co-elution is guaranteed, ensuring both the analyte and the IS experience identical matrix suppression in the MS source.

Table 1: Chemical Identity & Physical Data

Property	Value
Chemical Name	2-[8-ethyl-1-(2,2,2-trideuterioethyl)-4,9-dihydro-3H-pyrano[3,4-b]indol-1-yl]acetic acid
CAS Number	1276197-46-6
Molecular Formula	C ₁₇ H ₁₈ D ₃ NO ₃
Molecular Weight	290.38 g/mol
Appearance	Pale Yellow to Light Yellow Solid
Storage Conditions	2–8°C, tightly closed, protect from light and moisture

Part 2: Hazard Identification & Safety Profile (SDS Core)

Handling active pharmaceutical ingredients (APIs) and their isotopic analogs requires stringent, self-validating safety protocols. The toxicological hazards of Etodolac-d3 are identical to those of unlabeled etodolac [2].

Table 2: GHS Hazard Classification & Toxicology

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child

Causality of Hazards: The H301 and H361 designations are directly tied to the compound's pharmacological mechanism. Etodolac inhibits prostaglandin synthesis. Because prostaglandins are critical for maintaining gastric mucosal integrity, acute oral ingestion leads to severe gastrointestinal toxicity. Furthermore, prostaglandins are essential for fetal development (e.g., maintaining the ductus arteriosus in utero), directly resulting in its reproductive toxicity classification [2].

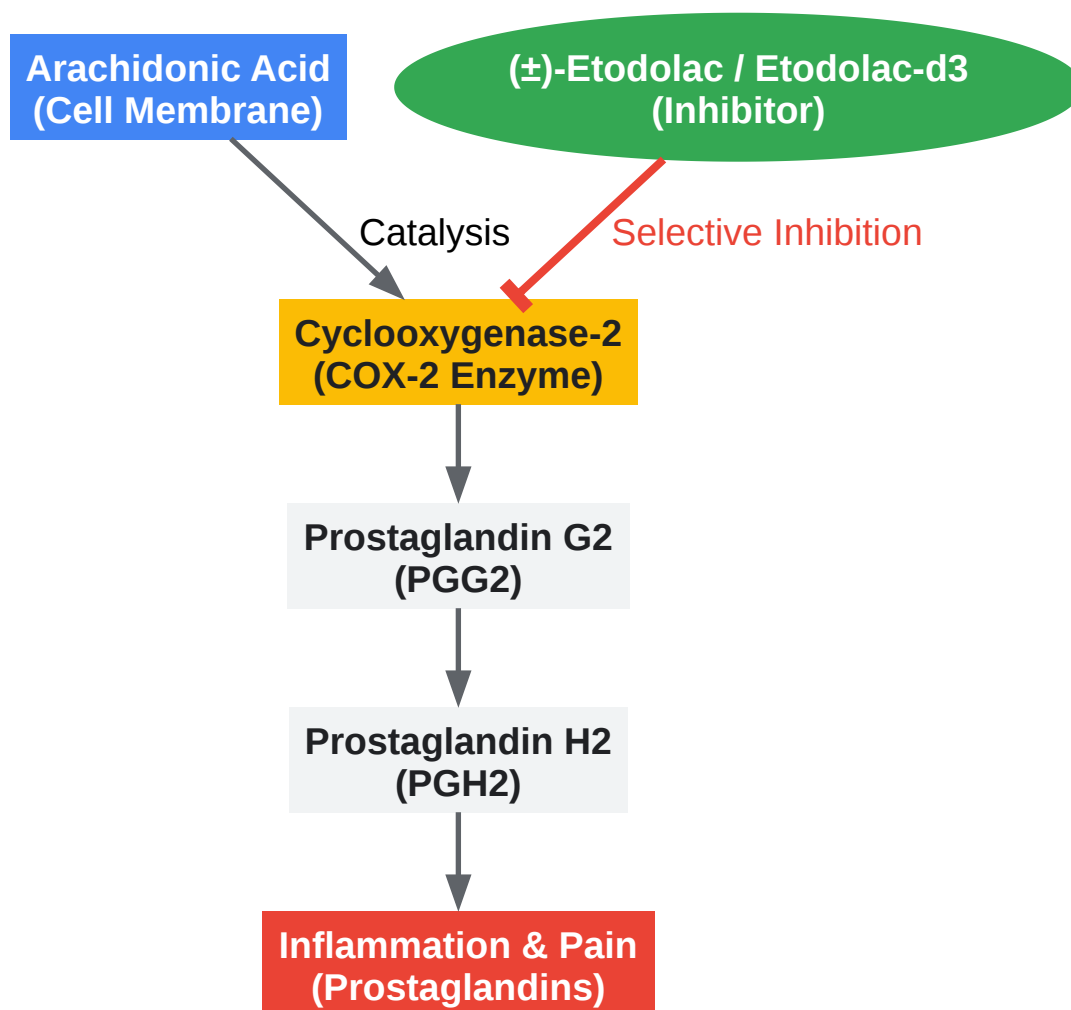
Self-Validating Safety Workflow

- Containment & Weighing: Always weigh the powder in a Class II Biological Safety Cabinet (BSC) or a dedicated powder containment hood.
 - Validation Check: Utilize an anti-static U-electrode bar during weighing. If the powder clings to the micro-spatula, static is present, which exponentially increases the risk of toxic aerosolization. Do not proceed until static is neutralized.
- Personal Protective Equipment (PPE): Nitrile gloves (double-gloved), tightly sealed safety goggles (to prevent H319 eye irritation), and a dedicated lab coat.
- Spill Response: Never sweep a dry spill. Wet the powder with a 10% alcohol solution to bind the dust, then wipe with absorbent pads to prevent inhalation exposure.

Part 3: Mechanism of Action & Pathway Visualization

Etodolac is a non-steroidal anti-inflammatory drug (NSAID) that selectively inhibits COX-2 over COX-1, thereby reducing the synthesis of pro-inflammatory prostaglandins (such as PGG2 and

PGH2) from arachidonic acid [3].



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Caption: COX-2 inhibition pathway by Etodolac and its deuterated analog.

Part 4: Analytical Methodology - LC-MS/MS Workflow

To achieve robust quantification in biological matrices (e.g., human plasma), the extraction and analytical protocol must be engineered as a closed, self-validating system.

Step-by-Step Methodology: Plasma Extraction & Quantification

- Calibration Curve Preparation: Prepare calibration standards of unlabeled etodolac in blank plasma spanning the expected therapeutic range (e.g., 10 – 5000 ng/mL).
- Internal Standard Spiking: Add 20 µL of a 500 ng/mL (±)-Etodolac-d3 working solution to 100 µL of each plasma sample (standards, QC, and unknowns).
 - Causality: Spiking the IS before any extraction step ensures that the deuterated analog accounts for volumetric pipetting errors, extraction recovery losses, and matrix effects equally alongside the target analyte.
- Protein Precipitation (PPT): Add 300 µL of ice-cold Acetonitrile containing 0.1% Formic Acid to the spiked sample. Vortex vigorously for 2 minutes to disrupt protein binding, then centrifuge at 14,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Transfer 200 µL of the clear supernatant to an autosampler vial equipped with a glass insert.
- LC-MS/MS Analysis:
 - Column: C18 Guard & Analytical Column (e.g., 50 x 2.1 mm, 1.7 µm).
 - Mobile Phase: Gradient elution using Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid).
 - Detection: Electrospray Ionization (ESI) in negative Multiple Reaction Monitoring (MRM) mode. Monitor transitions

286.1

242.1 for Etodolac, and

289.1

245.1 for Etodolac-d3.
- System Validation (The "Self-Validating" Check): Monitor the absolute peak area of the Etodolac-d3 IS across all injected samples.
 - Rule: If the IS peak area in any unknown sample deviates by more than

from the mean IS area of the calibration standards, the sample extraction is deemed invalid due to severe matrix suppression or handling error, and must be re-extracted.



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Caption: Self-validating LC-MS/MS workflow using Etodolac-d3 as an internal standard.

References

- rac Etodolac-d3 | C17H21NO3 | CID 71316688 - PubChem - NIH Source: National Institutes of Health (NIH) / PubChem URL:[\[Link\]](#)
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